

5-Fluoro-2-(trifluoromethoxy)benzaldehyde spectral data (NMR, IR, MS)

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Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethoxy)benzaldehyde

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A Spectroscopic and

Analytical Guide to 5-Fluoro-2-(trifluoromethoxy)benzaldehyde

Abstract

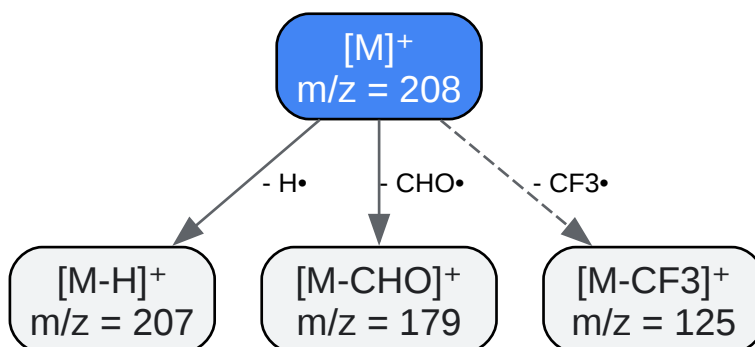
5-Fluoro-2-(trifluoromethoxy)benzaldehyde is a vital building block in contemporary medicinal chemistry and materials science. Its unique substitution pattern, featuring both a fluorine atom and a trifluoromethoxy group on the aromatic ring, imparts distinct electronic properties that are highly sought after in the design of novel pharmaceuticals and functional materials.[1][2] This guide provides an in-depth analysis of the spectral data for this compound, offering a foundational reference for researchers and developers. By detailing the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, this document serves as a comprehensive resource for the unambiguous identification and characterization of **5-Fluoro-2-(trifluoromethoxy)benzaldehyde**.

Introduction

The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern drug design, often leading to enhanced metabolic stability, increased binding affinity, and improved bioavailability.[1] **5-Fluoro-2-(trifluoromethoxy)benzaldehyde** (Molecular Formula: $C_8H_4F_4O_2$, Molecular Weight: 208.11 g/mol) is an exemplar of this strategy, providing a reactive aldehyde functionality for further synthetic elaboration.[3] Understanding its

spectroscopic signature is the first critical step in any research and development workflow. This guide explains the causality behind the observed spectral features, grounded in the principles of structural chemistry and analytical science.

Below is the chemical structure of **5-Fluoro-2-(trifluoromethoxy)benzaldehyde**, with atoms numbered for clarity in the subsequent spectral analysis.



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